2-(4-aminophenoxy)acetic acid CAS number and structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-aminophenoxy)acetic acid*
CAS No.:	*2298-36-4*
Cat. No.:	*B1266290*

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An In-Depth Technical Guide to **2-(4-Aminophenoxy)acetic Acid**: Properties, Synthesis, and Applications

Introduction

2-(4-Aminophenoxy)acetic acid is a bifunctional organic compound that has garnered significant interest within the scientific community. Its unique structure, featuring a phenoxyacetic acid moiety and a primary aromatic amine, makes it a highly versatile molecular building block. This guide, prepared from the perspective of a Senior Application Scientist, provides an in-depth exploration of its chemical identity, synthesis, and diverse applications, offering valuable insights for researchers in medicinal chemistry, material science, and drug development. Its role as a key intermediate in the synthesis of bioactive molecules, including anti-inflammatory and hypoglycemic agents, underscores its importance in modern chemical and pharmaceutical research.[1][2][3]

Part 1: Molecular Identity and Physicochemical Profile

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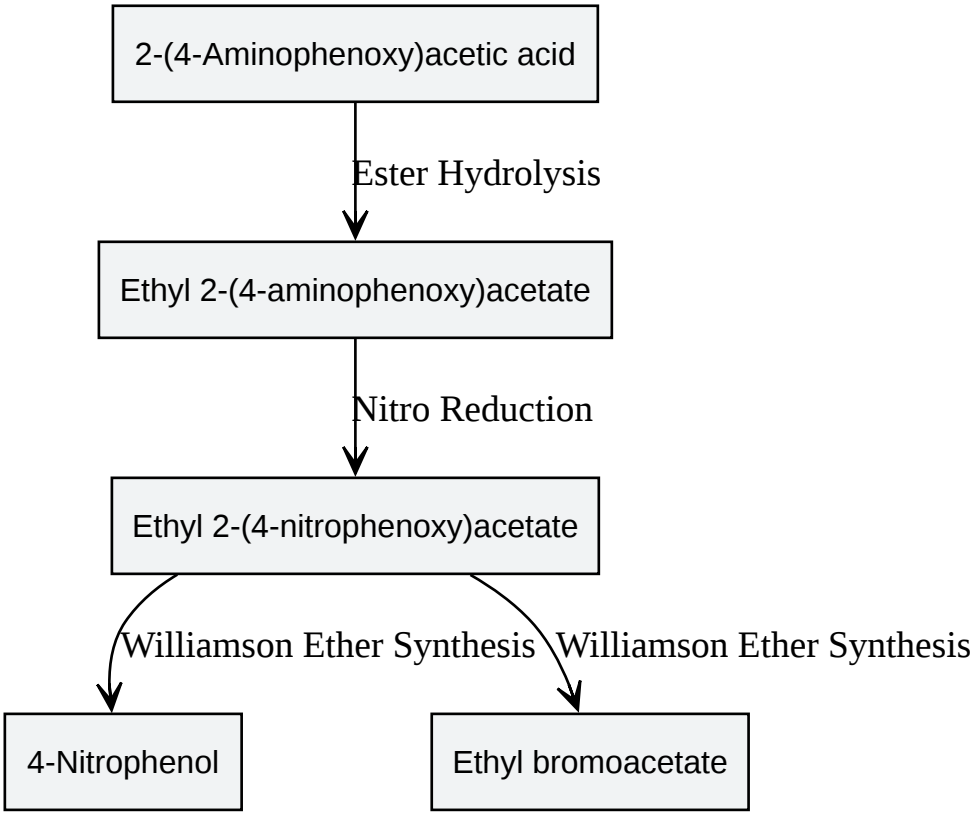
A comprehensive understanding of a molecule's fundamental properties is the bedrock of its successful application in research and development. This section details the structural identity and key physicochemical characteristics of **2-(4-aminophenoxy)acetic acid**.

Chemical Structure and Identification

The molecule consists of an aniline ring substituted at the para position with an oxyacetic acid group. This arrangement of functional groups—a carboxylic acid, an ether, and an amine—provides multiple reactive sites for chemical modification.

Figure 1: 2D Chemical Structure of **2-(4-aminophenoxy)acetic acid**



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Validated Synthetic Protocol

This protocol is based on a facile and efficient method for the synthesis of the ethyl ester precursor, followed by hydrolysis to yield the final acid. [3][4][5] Step 1: Williamson Ether Synthesis of Ethyl 2-(4-nitrophenoxy)acetate

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This step involves the alkylation of 4-nitrophenol with ethyl bromoacetate. The use of a base like potassium carbonate is crucial to deprotonate the phenolic hydroxyl group, forming a nucleophilic phenoxide ion that readily attacks the electrophilic carbon of the ethyl bromoacetate.

- Materials: 4-nitrophenol, ethyl bromoacetate, potassium carbonate (K_2CO_3), acetone.
- Procedure:
  - To a solution of 4-nitrophenol (1.0 eq) in acetone, add anhydrous K_2CO_3 (1.5 eq).
  - Stir the mixture at room temperature for 30 minutes.
  - Add ethyl bromoacetate (1.2 eq) dropwise to the suspension.
  - Heat the reaction mixture to reflux and monitor by TLC until the starting material is consumed.
  - After cooling, filter off the inorganic salts and concentrate the filtrate under reduced pressure.
  - The resulting crude product can be purified by recrystallization or column chromatography.

Step 2: Selective Reduction of Ethyl 2-(4-nitrophenoxy)acetate

The selective reduction of the nitro group in the presence of an ester is critical. A common and effective method uses iron powder in the presence of a mild acid source like ammonium chloride (NH_4Cl). [3][4]This method is favored over catalytic hydrogenation in some contexts to avoid side reactions.

- Materials: Ethyl 2-(4-nitrophenoxy)acetate, iron powder (Fe), ammonium chloride (NH_4Cl), ethanol, water.
- Procedure:
  - Suspend ethyl 2-(4-nitrophenoxy)acetate (1.0 eq) in a mixture of ethanol and water.
  - Add NH_4Cl (1.0 eq) and iron powder (3.0-5.0 eq) to the mixture.

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- Heat the reaction to reflux, monitoring progress by TLC. The reaction is often complete within a few hours.
- Upon completion, filter the hot reaction mixture through a pad of celite to remove the iron salts.
- Concentrate the filtrate to remove the ethanol.
- Extract the aqueous residue with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate to yield ethyl 2-(4-aminophenoxy)acetate.

Step 3: Saponification to **2-(4-Aminophenoxy)acetic Acid**

The final step is a standard ester hydrolysis using a base like sodium hydroxide, followed by acidification to protonate the carboxylate and yield the desired product.

- Materials: Ethyl 2-(4-aminophenoxy)acetate, sodium hydroxide (NaOH), water, hydrochloric acid (HCl).
- Procedure:
  - Dissolve the ester (1.0 eq) in an aqueous ethanol solution.
  - Add a solution of NaOH (1.1-1.5 eq) and stir at room temperature or with gentle heating.
  - Monitor the reaction by TLC until the ester is fully consumed.
  - Cool the reaction mixture in an ice bath and carefully acidify with concentrated HCl until the pH is acidic (pH ~4-5), leading to the precipitation of the product.
  - Collect the solid product by filtration, wash with cold water, and dry under vacuum.

Common Derivatization Reactions

The true utility of **2-(4-aminophenoxy)acetic acid** lies in the reactivity of its two functional groups, which allows it to serve as a versatile scaffold in drug discovery.

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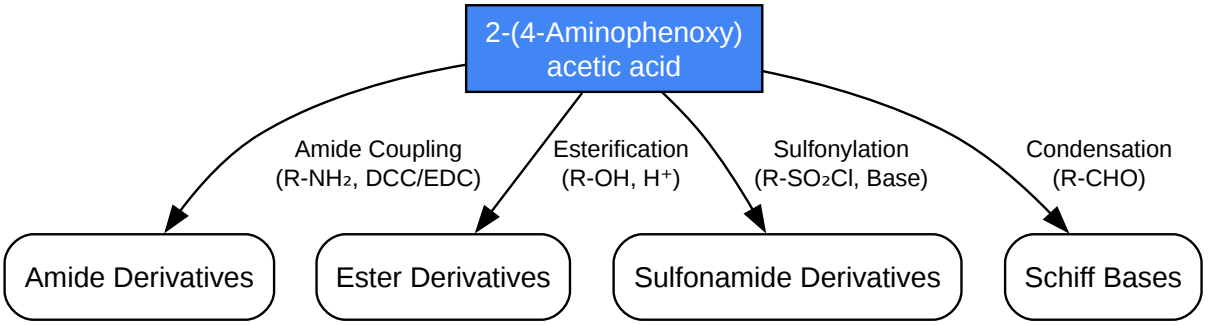
Figure 3: Key derivatization pathways for **2-(4-aminophenoxy)acetic acid**.



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Part 3: Core Applications and Mechanisms of Action

The applications of this compound are broad, spanning pharmaceuticals, material science, and analytical chemistry.

Role as a Pharmaceutical Intermediate

This molecule is a cornerstone for the synthesis of various pharmaceuticals. Its structure is frequently incorporated into larger molecules designed to interact with biological targets.

- Anti-inflammatory Agents: It serves as a key intermediate in the development of drugs targeting inflammatory diseases. [1][2]For instance, it has been used in the synthesis of potent and selective cathepsin K inhibitors, a class of drugs investigated for osteoporosis and other bone-related disorders. [1]* Hypoglycemic Agents: The ethyl ester of **2-(4-aminophenoxy)acetic acid** is a documented precursor for novel dual glucokinase (GK) and PPARγ activators, which are targets for type 2 diabetes therapies. [3][4]* Other Therapeutic Areas: Research has also pointed to its utility in developing drugs for neurological disorders and cancer therapies, leveraging its structure to build molecules with specific receptor binding or enzyme inhibition profiles. [2]

Utility in Material Science

Beyond medicine, **2-(4-aminophenoxy)acetic acid** is used in the development of advanced polymeric materials. The amine and carboxylic acid groups allow it to act as a monomer or a

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coupling agent, enabling the synthesis of polyamides and polyesters with tailored properties for applications such as medical devices. [1][2]

Application in Biochemical and Analytical Contexts

- Biochemical Research: The compound is employed in fundamental studies of biological mechanisms, including enzyme inhibition and receptor binding assays, helping to elucidate complex biological pathways. [1][2]* Analytical Chemistry: Due to its stable and well-characterized nature, it is used as a reference standard in chromatographic techniques like HPLC and LC-MS, which is crucial for quality control in the pharmaceutical industry. [1][2]

Part 4: Experimental Protocols and Data Analysis

Rigorous quality control and safe handling are non-negotiable in a research setting. This section provides standardized procedures for verification and safety.

Quality Control & Analytical Verification

The identity and purity of **2-(4-aminophenoxy)acetic acid** should be confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC):
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Detection: UV at 234 and 299 nm. [3][5] * Expected Outcome: A single major peak corresponding to the product, with purity typically >98%.
- Mass Spectrometry (MS):
  - Technique: Electrospray Ionization (ESI), positive or negative mode.
  - Expected m/z: $[M+H]^+$ at ~168.06, $[M-H]^-$ at ~166.05.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- Solvent: DMSO-d_6 or D_2O with base.
- ^1H NMR: Expect signals corresponding to the aromatic protons (typically two doublets in the 6.5-7.0 ppm range), the methylene protons of the acetic acid group (~4.5 ppm), and exchangeable protons for the amine and carboxylic acid.
- ^{13}C NMR: Expect signals for the aromatic carbons, the methylene carbon, and the carbonyl carbon (~170 ppm).

Safety, Handling, and Storage

Proper handling is essential to ensure laboratory safety. This compound should be handled in accordance with its Safety Data Sheet (SDS).

- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat. [6][7]* Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. [6][8]Avoid contact with skin and eyes. [7]In case of contact, wash thoroughly with water. [6][9]* Storage: Store in a tightly sealed container in a cool, dry place away from light and oxidizing agents. [10]As recommended, storage under an inert atmosphere can prolong shelf life. [10]* Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the sewage system. [8][9]

Conclusion

2-(4-Aminophenoxy)acetic acid is a deceptively simple molecule with profound utility across multiple scientific disciplines. Its value as a synthetic intermediate in drug discovery is well-established, providing a reliable scaffold for creating complex, biologically active compounds. Furthermore, its applications in material science and as an analytical standard highlight its versatility. For researchers and drug development professionals, a thorough understanding of its properties, synthesis, and handling is key to unlocking its full potential in creating the next generation of therapeutics and advanced materials.

References

- J&K Scientific. (n.d.). **2-(4-Aminophenoxy)acetic acid** hydrate | 2298-36-4. Retrieved from [Link]

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- LookChem. (n.d.). Cas 2298-36-4, **2-(4-AMINOPHENOXY)ACETIC ACID** HYDRATE. Retrieved from [Link]
- Altowyan, M. S., Saied, S. M., Ismail, M. M., Haukka, M., Barakat, A., & Ayoup, M. S. (2022). Efficient Consecutive Synthesis of Ethyl-2-(4-Aminophenoxy) Acetate, a Precursor for Dual GK and PPARγ Activators, X-ray Structure, Hirshfeld Analysis, and DFT Studies. Crystals, 12(2), 227. MDPI. Retrieved from [Link]
- ResearchGate. (2022). Scheme 1. Synthesis of ethyl 2-(4-aminophenoxy) acetate (4). [Image]. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 95797, **2-(4-Aminophenoxy)acetic acid**. Retrieved from [Link]
- Matrix Fine Chemicals. (n.d.). 2-(4-AMINOPHENYL)ACETIC ACID | CAS 1197-55-3. Retrieved from [Link]
- JYX: JYU. (2022). Efficient Consecutive Synthesis of Ethyl-2-(4-Aminophenoxy) Acetate, a Precursor for Dual GK and PPARγ Activators, X-ray Structure, Hirshfeld Analysis, and DFT Studies. Retrieved from [Link]
- Capot Chemical. (2019). Safety Data Sheet for Acetic acid, 2-(4-aminophenoxy)-, ethyl ester. Retrieved from [Link]
- ResearchGate. (2022). Efficient Consecutive Synthesis of Ethyl-2-(4-Aminophenoxy) Acetate, a Precursor for Dual GK and PPARγ Activators, X-ray Structure, Hirshfeld Analysis, and DFT Studies. Retrieved from [Link]

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Sources

- 1. jk-sci.com [jk-sci.com]

- 2. chemimpex.com [chemimpex.com]
- 3. mdpi.com [mdpi.com]
- 4. Efficient Consecutive Synthesis of Ethyl-2-(4-Aminophenoxy) Acetate, a Precursor for Dual GK and PPARγ Activators, X-ray Structure, Hirshfeld Analysis, and DFT Studies :: JYX [jyx.jyu.fi]
- 5. researchgate.net [researchgate.net]
- 6. capotchem.com [capotchem.com]
- 7. cms9files.revize.com [cms9files.revize.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. uwm.edu [uwm.edu]
- 10. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [2-(4-aminophenoxy)acetic acid CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266290/docs#2-4-aminophenoxy-acetic-acid-cas-number-and-structure]

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